

Safeguarding Research: Proper Disposal Procedures for Nampt-IN-5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nampt-IN-5*

Cat. No.: *B2955876*

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical guidance for the proper disposal of **Nampt-IN-5**, a potent and orally active nicotinamide phosphoribosyltransferase (NAMPT) inhibitor. Adherence to these procedures is critical to ensure the safety of laboratory staff and to prevent environmental contamination. **Nampt-IN-5** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects^[1].

I. Hazard Identification and Safety Data

Before handling **Nampt-IN-5**, it is imperative to be familiar with its hazard profile and physical properties. This information is crucial for safe handling and in the event of an accidental spill or exposure.

Property	Value	Reference
Chemical Name	Nampt-IN-5	[1]
CAS Number	2380013-17-0	[1]
Molecular Formula	C25H25N5O2	[1]
Molecular Weight	427.5 g/mol	[1]
Hazard Statements	Harmful if swallowed (H302), Very toxic to aquatic life with long lasting effects (H410)	[1]
Storage (Powder)	-20°C for up to 2 years	[2][3]
Storage (in Solvent)	-80°C for up to 6 months	[4]

II. Step-by-Step Disposal Protocol

The following protocol outlines the mandatory steps for the disposal of **Nampt-IN-5** and its contaminated containers. This procedure is designed to minimize risk and ensure compliance with safety regulations.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **Nampt-IN-5**.

2. Waste Segregation:

- Solid Waste:** Collect all solid **Nampt-IN-5** waste, including unused or expired product and contaminated items (e.g., weigh boats, pipette tips, gloves), in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:** Collect all liquid waste containing **Nampt-IN-5** in a designated, leak-proof, and clearly labeled hazardous waste container. Avoid mixing with other incompatible waste streams.

- Sharps: Any sharps (e.g., needles, razor blades) contaminated with **Nampt-IN-5** must be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.

3. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Nampt-IN-5**," and the associated hazard symbols (e.g., harmful, environmentally hazardous).

4. Storage of Waste:

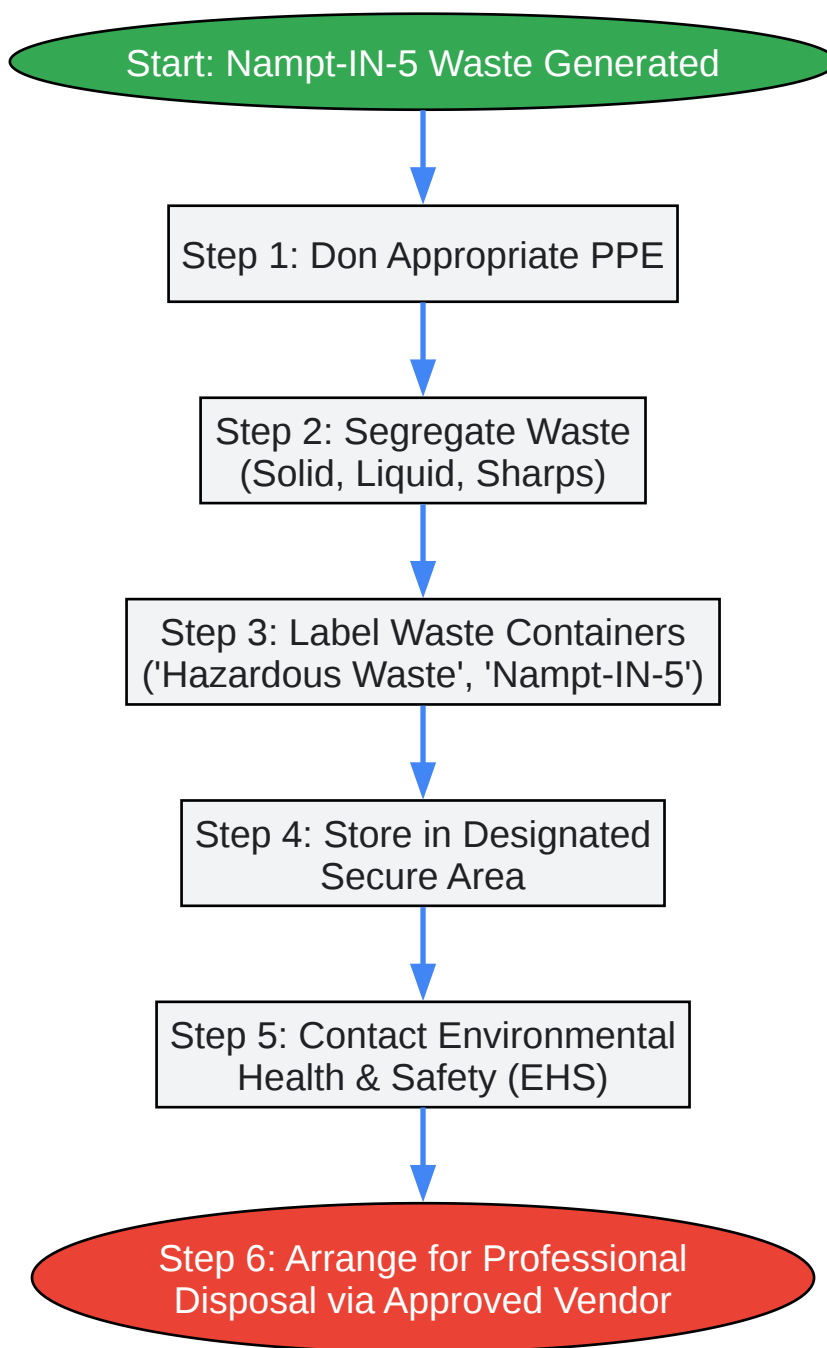
- Store hazardous waste containers in a designated, secure, and well-ventilated area away from incompatible materials. Follow institutional guidelines for the storage of hazardous waste.

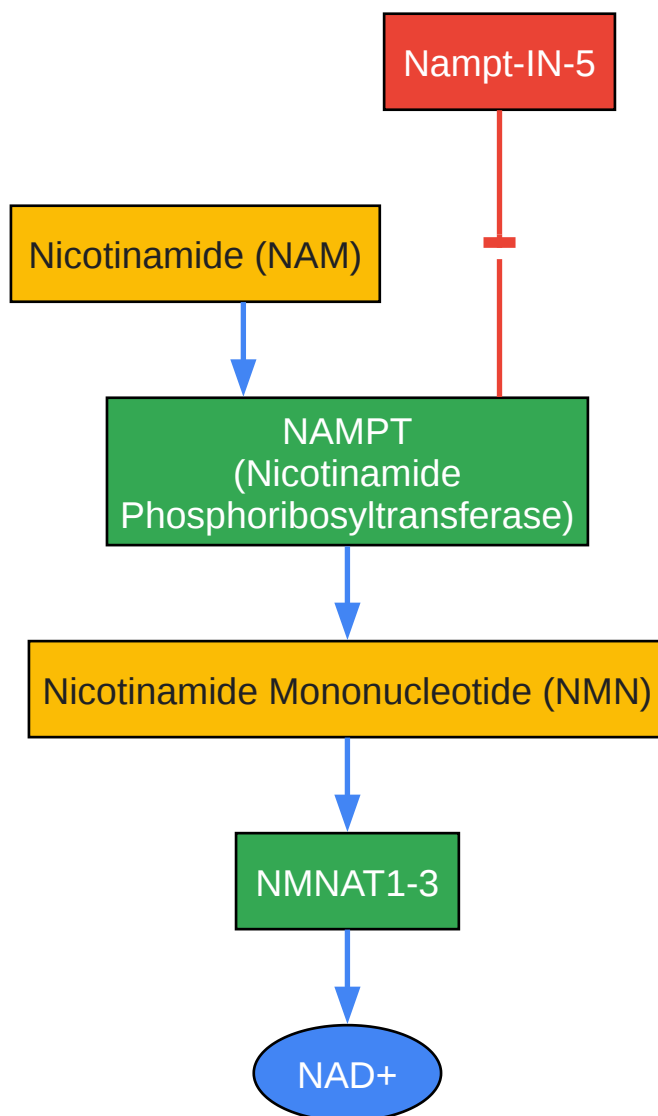
5. Final Disposal:

- The disposal of **Nampt-IN-5** waste must be conducted through an approved and licensed hazardous waste disposal company^[1].
- Do not dispose of **Nampt-IN-5** down the drain or in regular trash under any circumstances. This is to prevent the release into the environment, which can have long-lasting toxic effects on aquatic life^[1].
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

III. Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Nampt-IN-5**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nampt-IN-5|2380013-17-0|MSDS [dcchemicals.com]
- 2. Nampt-IN-5 | Nampt Inhibitor | DC Chemicals [dcchemicals.com]

- 3. Nampt-IN-5 Datasheet DC Chemicals [dcchemicals.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for Nampt-IN-5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2955876#nampt-in-5-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com